

Atto 635 NHS Ester: A Comprehensive Guide to Live-Cell Imaging Applications

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Compound of Interest

Compound Name: Atto 635 NHS ester

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Introduction: Unveiling the Potential of Atto 635 for Live-Cell Imaging

In the dynamic field of cellular biology, the ability to visualize and track specific molecules within living cells is paramount to understanding complex biological processes. Atto 635, a fluorescent dye belonging to the Atto family of labels, has emerged as a powerful tool for live-cell imaging. Its favorable photophysical properties, particularly in the far-red spectral region, offer significant advantages for researchers, minimizing cellular autofluorescence and reducing phototoxicity, which are critical considerations for maintaining cell health and obtaining high-quality imaging data.[1] This guide, designed for researchers, scientists, and drug development professionals, provides an in-depth exploration of Atto 635 N-hydroxysuccinimidyl (NHS) ester, from its fundamental chemical principles to detailed protocols for its application in advanced live-cell imaging techniques.

Atto 635 NHS ester is an amine-reactive fluorescent probe that enables the covalent labeling of biomolecules, such as proteins and antibodies, through the formation of a stable amide bond.[2] This robust conjugation chemistry, coupled with the exceptional brightness and

photostability of the Atto 635 fluorophore, makes it an ideal candidate for a wide range of applications, including immunofluorescence, confocal microscopy, and cutting-edge super-resolution microscopy techniques like STED and dSTORM.[3][4][5]

The Chemistry of Illumination: Understanding NHS Ester Conjugation

The specific and efficient labeling of target biomolecules is the cornerstone of successful fluorescence imaging. **Atto 635 NHS ester** facilitates this by reacting with primary aliphatic amine groups (-NH₂) present on proteins, most notably the ϵ -amino group of lysine residues and the N-terminal α -amino group.[2]

The reaction proceeds via a nucleophilic acyl substitution mechanism. The unprotonated primary amine acts as a nucleophile, attacking the carbonyl carbon of the NHS ester. This leads to the formation of a tetrahedral intermediate, which then collapses, releasing N-hydroxysuccinimide (NHS) as a leaving group and forming a highly stable amide bond between the Atto 635 dye and the target molecule.

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A critical parameter governing the efficiency of this reaction is the pH of the buffer. The optimal pH range for NHS ester coupling is between 8.0 and 9.0.[6] At this slightly alkaline pH, a significant portion of the primary amines are deprotonated and thus, highly reactive towards the NHS ester. However, a competing hydrolysis reaction, where the NHS ester reacts with water, also increases with pH. Therefore, maintaining a pH around 8.3 is a widely accepted compromise to maximize labeling efficiency while minimizing dye inactivation.[6]

Photophysical Properties of Atto 635

The performance of a fluorophore in imaging applications is dictated by its photophysical properties. Atto 635 exhibits a compelling profile for live-cell imaging, characterized by strong absorption, high fluorescence quantum yield, and excellent photostability.[3]

Property	Value	Source(s)
Excitation Maximum (λ_{ex})	630 - 635 nm	[2][7][8]
Emission Maximum (λ_{em})	650 - 652 nm	[7][8]
Molar Extinction Coefficient (ϵ)	~100,000 - 130,000 M ⁻¹ cm ⁻¹	[8][9]
Fluorescence Quantum Yield (Φ)	~0.64	[9]
Fluorescence Lifetime (τ)	~3.3 ns	[9]

Note: The exact photophysical values may vary slightly depending on the solvent and conjugation partner.

The excitation and emission spectra in the far-red region are particularly advantageous as they significantly reduce the interference from cellular autofluorescence, which is typically more prominent in the blue and green spectral regions.[1] This leads to a higher signal-to-noise ratio and clearer images. Furthermore, the use of longer wavelength excitation light is less energetic and therefore less damaging to living cells, a crucial factor for long-term imaging experiments.

Experimental Protocols

Part 1: Labeling of Proteins/Antibodies with Atto 635 NHS Ester

This protocol provides a general procedure for the covalent labeling of proteins, such as antibodies, with **Atto 635 NHS ester**. Optimization may be required for specific proteins and desired degrees of labeling.

Materials:

- Protein/antibody solution (2-10 mg/mL in an amine-free buffer like PBS)
- Atto 635 NHS ester**
- Anhydrous dimethylformamide (DMF) or dimethyl sulfoxide (DMSO)

- Labeling Buffer: 0.1 M sodium bicarbonate buffer, pH 8.3
- Purification column (e.g., Sephadex G-25)
- Storage buffer (e.g., PBS with 0.02% sodium azide)

Procedure:

- Protein Preparation:
 - Ensure the protein solution is free of amine-containing buffers (e.g., Tris) and stabilizers (e.g., BSA). If necessary, dialyze the protein against 1X PBS.
 - Adjust the protein concentration to 2-10 mg/mL in the labeling buffer.
- Dye Preparation:
 - Immediately before use, prepare a 10 mg/mL stock solution of **Atto 635 NHS ester** in anhydrous DMF or DMSO.[\[6\]](#) Vortex briefly to ensure complete dissolution.
- Conjugation Reaction:
 - Calculate the required volume of the **Atto 635 NHS ester** stock solution. A 10- to 20-fold molar excess of the dye to the protein is a good starting point for optimization.
 - Slowly add the dye solution to the protein solution while gently stirring or vortexing.
 - Incubate the reaction mixture for 1 hour at room temperature, protected from light.
- Purification of the Conjugate:
 - Separate the labeled protein from the unreacted dye and byproducts using a gel filtration column (e.g., Sephadex G-25) pre-equilibrated with your desired storage buffer.[\[10\]](#)
 - The first colored band to elute from the column is the Atto 635-labeled protein. The free dye will elute as a second, slower-moving band.
- Determination of Degree of Labeling (DOL) (Optional):

- Measure the absorbance of the purified conjugate at 280 nm (for protein) and at the absorbance maximum of Atto 635 (~635 nm).
- Calculate the protein concentration and the dye concentration using the Beer-Lambert law ($A = \epsilon cl$), correcting for the dye's absorbance at 280 nm. The DOL is the molar ratio of the dye to the protein.
- Storage:
 - Store the purified conjugate at 4°C for short-term storage or in aliquots at -20°C for long-term storage.^[6] Protect from light.

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Part 2: Live-Cell Imaging with Atto 635-Labeled Antibodies

This protocol outlines a general procedure for immunofluorescent staining of live cells using antibodies conjugated to Atto 635.

Materials:

- Live cells cultured on glass-bottom dishes or chamber slides
- Atto 635-labeled primary or secondary antibody
- Live-cell imaging medium (e.g., phenol red-free medium)
- Washing buffer (e.g., warm PBS or HBSS)
- Fluorescence microscope equipped for far-red imaging

Procedure:

- Cell Preparation:

- Seed cells on a suitable imaging vessel and allow them to adhere and grow to the desired confluency.
- Antibody Incubation:
 - Dilute the Atto 635-labeled antibody to the predetermined optimal concentration in warm live-cell imaging medium.
 - Remove the culture medium from the cells and gently wash once with warm washing buffer.
 - Add the antibody solution to the cells and incubate for the optimized time and temperature (e.g., 30-60 minutes at 37°C). Protect from light.
- Washing:
 - Remove the antibody solution and wash the cells 2-3 times with warm washing buffer to remove unbound antibodies and reduce background fluorescence.[\[11\]](#)
- Imaging:
 - Replace the washing buffer with fresh, pre-warmed live-cell imaging medium.
 - Image the cells using a fluorescence microscope equipped with appropriate filters for Atto 635 (e.g., excitation around 630-640 nm and emission around 650-700 nm).[\[2\]](#)
 - Use the lowest possible laser power and exposure time to minimize phototoxicity and photobleaching, especially for time-lapse imaging.[\[11\]](#)

Advanced Applications: Super-Resolution Microscopy

The exceptional photostability and brightness of Atto 635 make it a valuable tool for super-resolution microscopy techniques that overcome the diffraction limit of light, enabling visualization of cellular structures with unprecedented detail.[\[4\]](#)

- **Stimulated Emission Depletion (STED) Microscopy:** STED microscopy achieves super-resolution by using a second, donut-shaped laser beam to de-excite fluorophores at the periphery of the excitation spot, effectively narrowing the point-spread function.[4] Atto 635 is well-suited for STED, with a recommended depletion wavelength around 750-780 nm.[12]
- **Stochastic Optical Reconstruction Microscopy (STORM) / Direct STORM (dSTORM):** These techniques rely on the stochastic activation and localization of individual fluorophores. By adding a specific imaging buffer containing a reducing agent, Atto 635 can be induced to "blink," allowing for the precise localization of single molecules and the reconstruction of a super-resolved image.[5]

Troubleshooting

Issue	Possible Cause	Suggested Solution
Low Labeling Efficiency	- Incorrect pH of labeling buffer- Hydrolyzed NHS ester- Presence of amine-containing substances	- Verify pH is between 8.0-8.5- Prepare fresh dye stock solution- Ensure protein buffer is amine-free
High Background in Imaging	- Incomplete removal of unbound antibody- Non-specific antibody binding- Cellular autofluorescence	- Increase the number and duration of wash steps[11]- Include a blocking step (if compatible with live cells)- Utilize the far-red properties of Atto 635 to minimize autofluorescence[1]
Weak Fluorescent Signal	- Low degree of labeling- Photobleaching- Incorrect imaging settings	- Optimize the dye-to-protein ratio during labeling- Reduce laser power and exposure time[11]- Use appropriate filter sets for Atto 635[2]
Cell Death or Stress	- Phototoxicity- Toxicity of the labeled conjugate	- Minimize light exposure[11]- Use the lowest effective concentration of the labeled antibody

Conclusion

Atto 635 NHS ester stands as a versatile and powerful reagent for researchers seeking to unravel the intricacies of cellular function through live-cell imaging. Its far-red spectral properties, combined with its high brightness and photostability, provide a distinct advantage in minimizing background and phototoxicity, thereby enabling high-fidelity imaging of dynamic processes within their native cellular context. From conventional fluorescence microscopy to the demanding requirements of super-resolution techniques, Atto 635 offers a reliable and high-performance solution for a broad spectrum of life science research and drug development applications.

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